

zirconium stearate in high temperature processing

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Compound Focus: Zirconium stearate

CAS No.: 15844-92-5

Cat. No.: S1520585

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Zirconium Stearate Basics

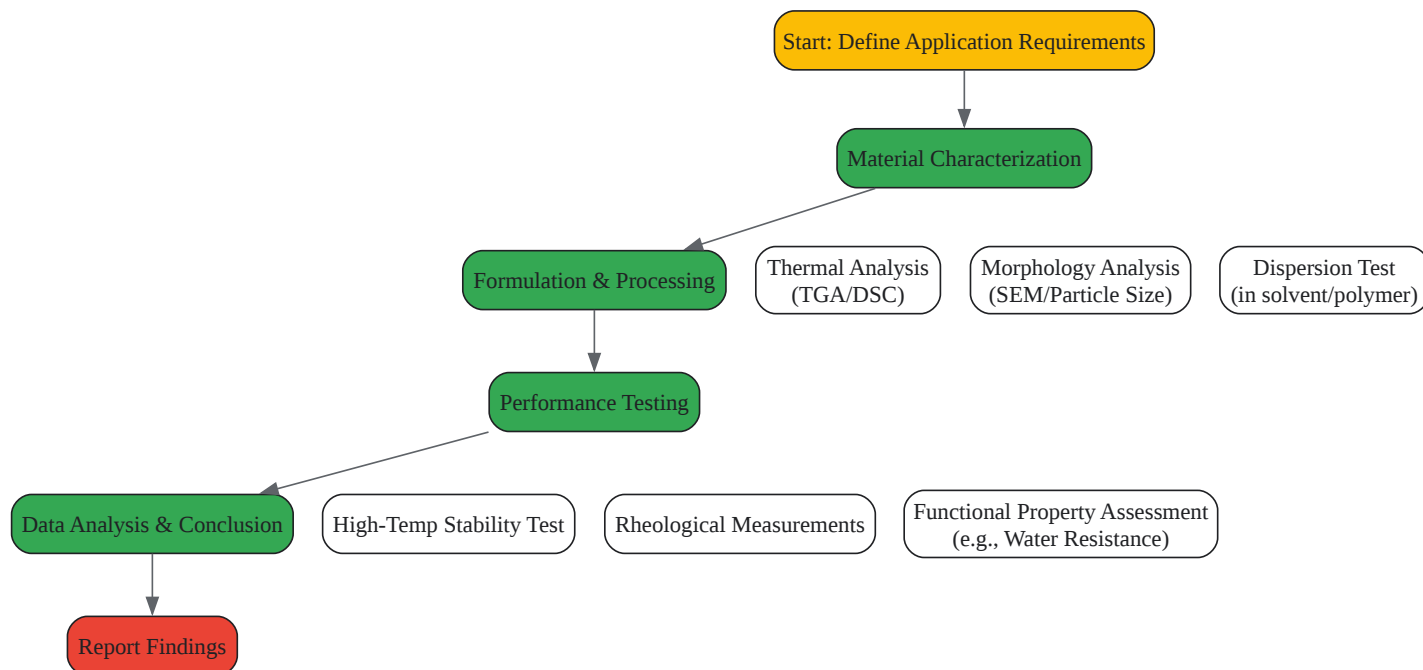
What is Zirconium Stearate? Zirconium stearate is a metal-organic compound, classified as a metallic soap (a metal derivative of a fatty acid). Its chemical formula is $C_{72}H_{140}ZrO_8$, and it typically appears as a white powder [1].

Key Characteristics & Typical Applications

| Property/Application | Description |
|----------------------|---|
| Physical State | White powder [1] |
| Boiling Point | 359.4 °C (678.9 °F; 632.5 K) [1] |
| Flash Point | 162.4 °C (324.3 °F; 435.5 K) [1] |
| Water Solubility | Insoluble [1] |
| Primary Uses | Raw material for waterproofing, emulsion stabilizer, and flattening agent [1] |

Experimental Workflow for Material Assessment

The following chart outlines a general methodology for evaluating **zirconium stearate** in a research setting, which can serve as a basis for developing specific experimental protocols.



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Important Limitations and Suggested Path Forward

Please be aware that the information presented is based on general chemical data sheets [1]. The search did not yield specific studies or FAQs on the failure modes of **zirconium stearate** during high-temperature processing.

To build a comprehensive troubleshooting guide, I suggest you consider:

- **Consulting Specialized Databases:** Directly search academic and patents databases (like SciFinder, Google Scholar, or USPTO) for "**zirconium stearate** thermal degradation" or "**zirconium stearate** high-temperature stability".
- **Supplier Technical Data:** Reach out to chemical suppliers (e.g., Daiichi Kigenso Kagaku-Kogyo Co., mentioned in one source [1]) for technical data sheets and application notes.
- **Empirical Testing:** Given the lack of published data, designing and conducting your own thermal stability and compatibility experiments will be crucial.

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References

1. - Wikipedia Zirconium stearate [en.wikipedia.org]

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Address: Ontario, CA 91761, United States

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